

(R)-Birabresib: A Technical Guide for Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (R)-Birabresib

Cat. No.: B8092951

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Abstract

This technical guide provides a comprehensive overview of **(R)-Birabresib**, the inactive enantiomer of the potent BET (Bromodomain and Extra-Terminal) family inhibitor, Birabresib (OTX-015/MK-8628). While **(R)-Birabresib** itself is not therapeutically active, it serves as a crucial negative control in preclinical and research settings to validate the on-target effects of its active (S)-enantiomer. This document details the physicochemical properties of **(R)-Birabresib**, its role in research, and provides established experimental protocols for its use. Furthermore, it elucidates the signaling pathway targeted by its active counterpart, offering valuable context for researchers in oncology and epigenetic drug discovery.

Introduction

Birabresib is a small molecule inhibitor of the BET family of proteins (BRD2, BRD3, and BRD4), which are key regulators of gene transcription.[1] By binding to the acetyl-lysine recognition pockets of bromodomains, Birabresib disrupts the interaction between BET proteins and acetylated histones, leading to the downregulation of key oncogenes, most notably c-MYC.[2][3][4] This mechanism has positioned Birabresib as a promising therapeutic agent for various hematologic malignancies and solid tumors.[2] **(R)-Birabresib**, as the inactive enantiomer, is

an indispensable tool for confirming that the observed biological effects of Birabresib are due to the specific inhibition of BET bromodomains and not off-target activities.[\[5\]](#)

Physicochemical Properties

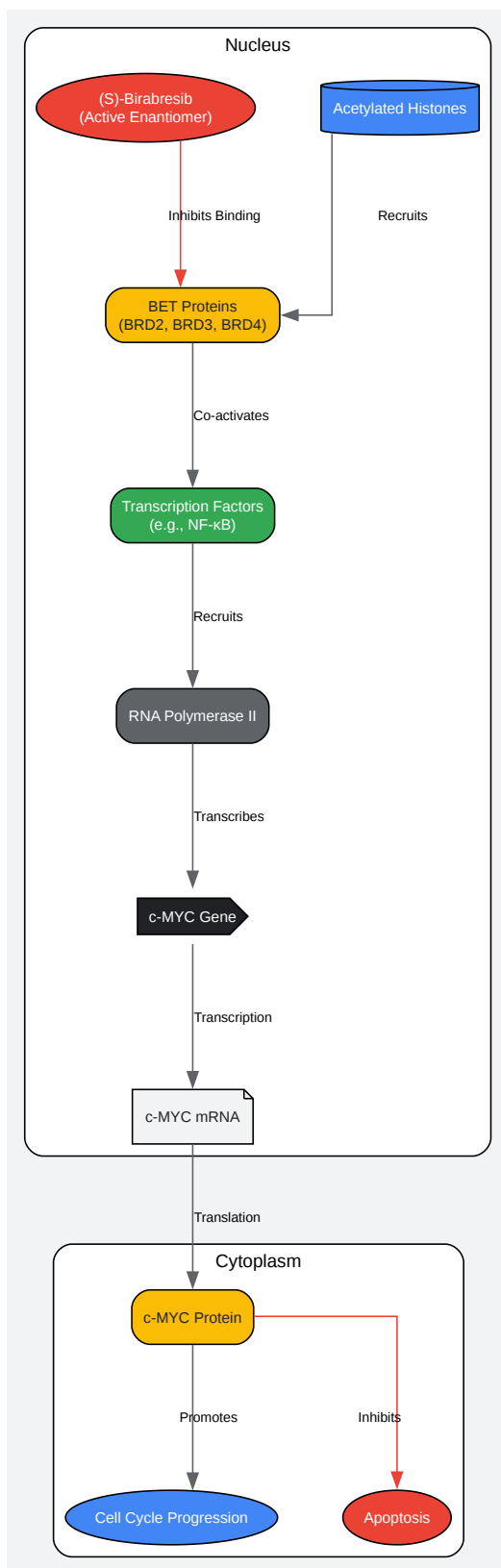
The fundamental physicochemical properties of **(R)-Birabresib** are essential for its proper handling, storage, and use in experimental settings. As an enantiomer of Birabresib, it shares the same molecular formula and weight.

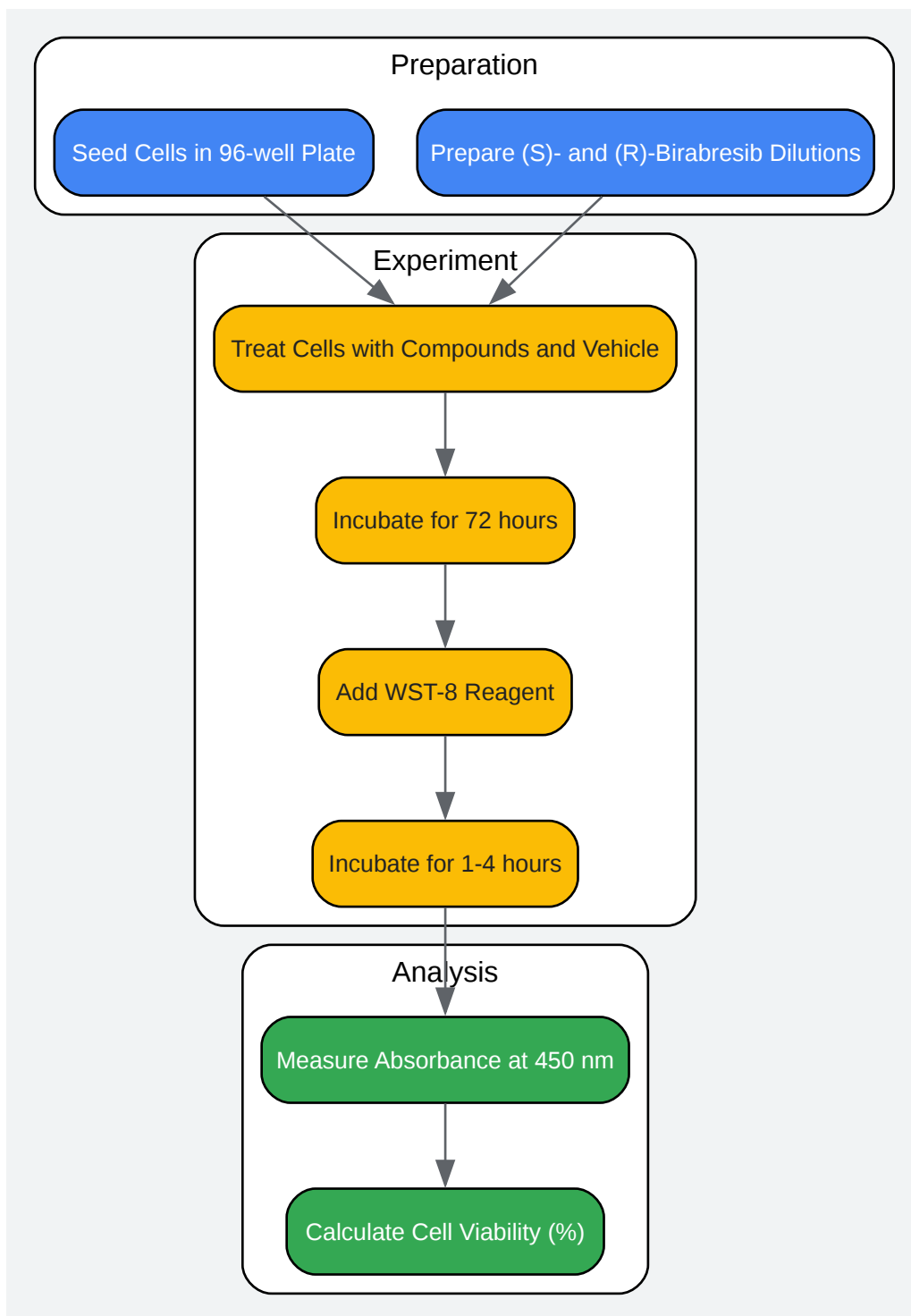
Property	Value	Reference(s)
CAS Number	1983196-25-3	[5] [6]
Synonyms	(R)-OTX-015, (R)-MK-8628	[5]
Molecular Formula	C25H22ClN5O2S	[2] [7]
Molecular Weight	491.99 g/mol	[2] [7] [8]

Mechanism of Action of the Active Enantiomer (Birabresib)

The therapeutic potential of the Birabresib compound lies in the activity of its (S)-enantiomer. Understanding this mechanism is critical for designing experiments where **(R)-Birabresib** is used as a control. Birabresib exerts its anti-cancer effects by competitively inhibiting the bromodomains of BET proteins.

This inhibition disrupts key protein-protein interactions essential for the transcription of oncogenes like c-MYC. The downstream effects include cell cycle arrest and apoptosis in cancer cells.





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